

N-Boc-2-(1-Iminoethyl)hydrazine CAS number and molecular formula

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Compound of Interest

Compound Name: *N*-Boc-2-(1-Iminoethyl)hydrazine

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Technical Guide: N-Boc-2-(1-Iminoethyl)hydrazine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Boc-2-(1-iminoethyl)hydrazine, a derivative of hydrazine, is a molecule of interest in synthetic organic chemistry and drug discovery. The presence of the Boc (tert-butoxycarbonyl) protecting group enhances its stability and selectivity in various chemical reactions. This protecting group can be readily removed under acidic conditions, revealing a reactive hydrazine moiety. The iminoethyl group further adds to its functionality, providing a site for further chemical modifications. This guide provides a summary of its chemical properties, a plausible synthetic approach, and an overview of the potential biological significance of related compounds.

Chemical and Physical Properties

A search of chemical databases reveals the key identifiers for **N-Boc-2-(1-iminoethyl)hydrazine**. There appears to be a discrepancy in the reported molecular formula in one source, with C₇H₁₅N₃O₂ being the more consistently cited formula.

Property	Value	Reference
CAS Number	851535-08-5	[1]
Molecular Formula	C7H15N3O2	[1]
(also reported as C7H15N3O)		
Molecular Weight	173.21 g/mol (for C7H15N3O2)	[1]
Synonyms	tert-butyl 2-(1-iminoethyl)hydrazine-1-carboxylate	[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **N-Boc-2-(1-iminoethyl)hydrazine** was not found in the reviewed literature, a general synthetic strategy can be inferred from standard procedures for the Boc-protection of hydrazines. A plausible method involves the reaction of 2-(1-iminoethyl)hydrazine with di-tert-butyl dicarbonate (Boc)₂O.

General Experimental Protocol for Boc-Protection of Hydrazines:

This protocol is a generalized procedure and may require optimization for the specific synthesis of **N-Boc-2-(1-iminoethyl)hydrazine**.

Materials:

- 2-(1-iminoethyl)hydrazine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Suitable solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Triethylamine, Diisopropylethylamine) (optional, reaction can sometimes proceed without)

Procedure:

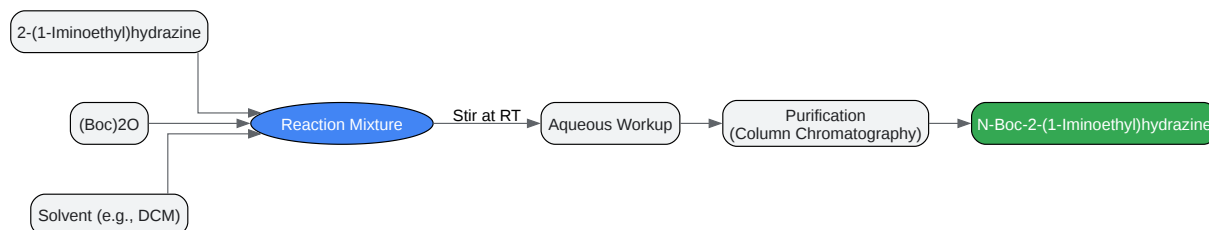
- Dissolve 2-(1-iminoethyl)hydrazine in the chosen solvent in a round-bottom flask.
- If using a base, add it to the solution.
- Slowly add a solution of di-tert-butyl dicarbonate in the same solvent to the reaction mixture at room temperature.
- Stir the reaction mixture at room temperature for a specified time (typically a few hours to overnight).
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically washed with water and brine.
- The organic layer is dried over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

Potential Biological Activities

Direct studies on the biological activity of **N-Boc-2-(1-iminoethyl)hydrazine** are not readily available in the public domain. However, the broader classes of compounds to which it belongs, namely hydrazines and hydrazones, are known to exhibit a wide range of biological activities. Hydrazone derivatives, which can be formed from hydrazines, have been reported to possess antimicrobial, anticonvulsant, anti-inflammatory, analgesic, and anticancer properties. The imine ($-\text{C}=\text{N}-$) linkage is a key structural feature in many biologically active compounds.

The N-Boc protecting group itself is generally considered to be biologically inert and is used to mask the reactivity of the hydrazine group during synthesis. However, in a biological system, the Boc group could potentially be cleaved, releasing the active hydrazine compound. Therefore, **N-Boc-2-(1-iminoethyl)hydrazine** could be considered a potential prodrug, where the active component is released in vivo.

Diagrams



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Caption: General workflow for the synthesis of **N-Boc-2-(1-iminoethyl)hydrazine**.

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References

- 1. 851535-08-5(N-Boc-2-(1-Iminoethyl)hydrazine) | Kuujia.com [nl.kuujia.com]
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